

# Personal protective equipment for handling tert-butyl N-(benzylsulfamoyl)carbamate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *tert-butyl N-(benzylsulfamoyl)carbamate*

Cat. No.: B1287069

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## Essential Safety and Handling Guide for Tert-butyl N-(benzylsulfamoyl)carbamate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **tert-butyl N-(benzylsulfamoyl)carbamate** (CAS RN: 147000-78-0). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risk.

## Hazard Identification and Safety Data

**Tert-butyl N-(benzylsulfamoyl)carbamate** is a solid substance that requires careful handling due to its potential health hazards. The following tables summarize its key safety and physical properties.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statements
Acute Toxicity (Oral, Dermal, Inhalation)	GHS07	Warning	H302: Harmful if swallowed H312: Harmful in contact with skin H332: Harmful if inhaled

Physical and Chemical Properties	
Physical State	Solid
Appearance	Off-white
Molecular Formula	C <sub>12</sub> H <sub>18</sub> N <sub>2</sub> O <sub>4</sub> S
Molecular Weight	286.35 g/mol
Melting Point	106 - 108 °C
Solubility	Insoluble in water
Purity	95%

## Personal Protective Equipment (PPE)

Strict adherence to the use of appropriate personal protective equipment is mandatory when handling **tert-butyl N-(benzylsulfamoyl)carbamate**.

PPE Category	Specifications
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin exposure.[1]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 136 approved respirator is required if exposure limits are exceeded or if irritation or other symptoms are experienced. For routine handling in a well-ventilated area or chemical fume hood, respiratory protection may not be required.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene) are required. Inspect gloves before use.

## Operational Plan: Step-by-Step Handling Procedures

Follow these procedures to ensure the safe handling of **tert-butyl N-(benzylsulfamoyl)carbamate** from receipt to disposal.

### 3.1. Receiving and Storage

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[1]
- Keep the container tightly closed when not in use.

### 3.2. Preparation and Weighing

- Conduct all handling and weighing operations within a certified chemical fume hood to minimize inhalation exposure.
- Before handling, ensure all required PPE is correctly worn.
- Use dedicated, clean spatulas and weighing boats.
- Avoid generating dust during handling.

### 3.3. Experimental Use

- Handle the compound in a well-ventilated laboratory, preferably within a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the area where the chemical is handled.
- In case of accidental contact, follow the first aid measures outlined in the Safety Data Sheet.

### 3.4. Spill Management

- In the event of a spill, evacuate the immediate area.
- Wear appropriate PPE, including respiratory protection, before attempting to clean up.
- For solid spills, carefully sweep up the material and place it into a suitable, labeled container for disposal. Avoid creating dust.
- For solutions, absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.
- Ventilate the area and wash the spill site after the material has been collected.

## Disposal Plan

Proper disposal of **tert-butyl N-(benzylsulfamoyl)carbamate** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

#### 4.1. Chemical Waste

- Dispose of unused or waste **tert-butyl N-(benzylsulfamoyl)carbamate** as hazardous waste.
- Collect waste material in a clearly labeled, sealed container.
- Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of it down the drain.

#### 4.2. Contaminated Materials

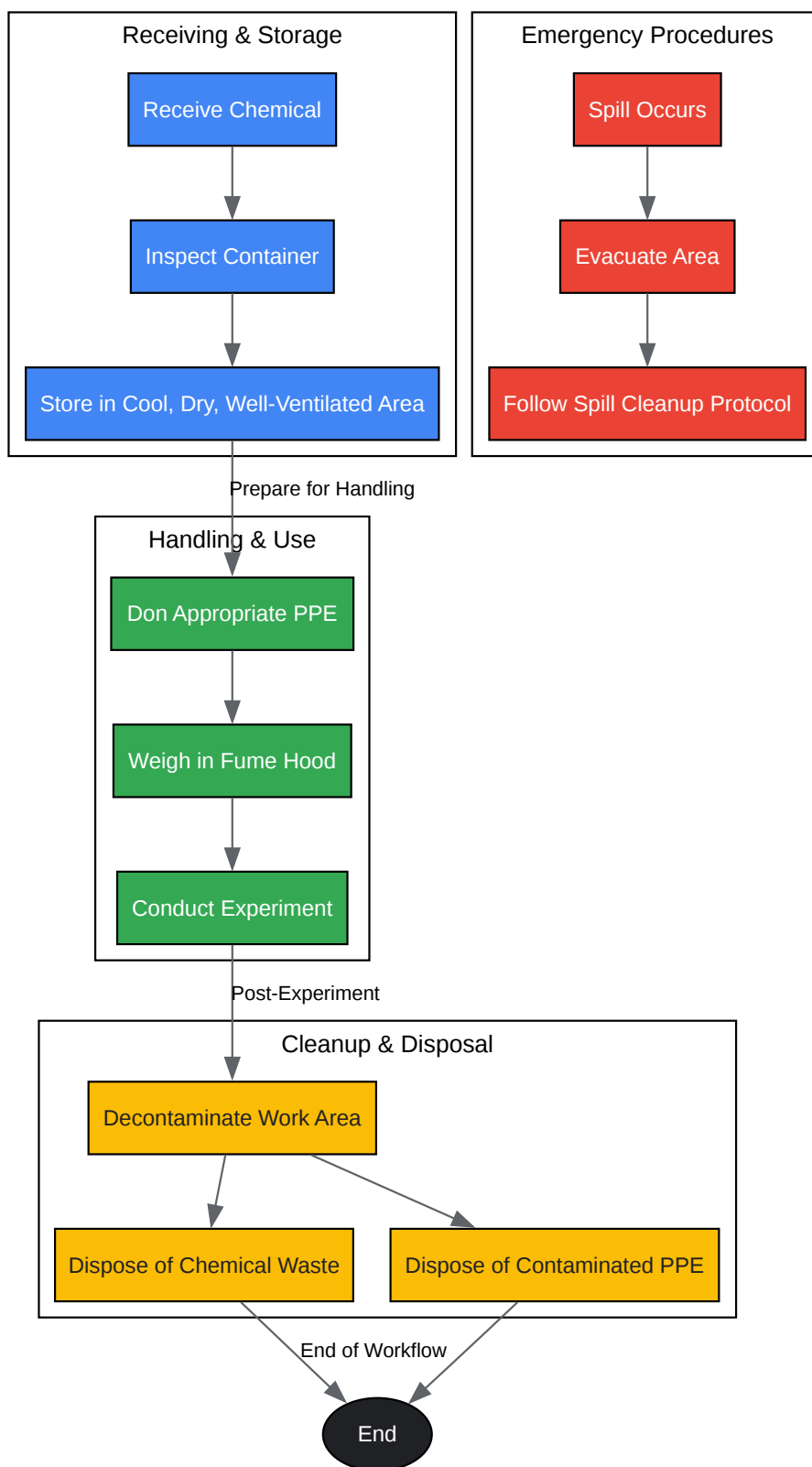
- Any materials that have come into contact with the chemical, such as gloves, weighing boats, and paper towels, should be considered contaminated.
- Dispose of contaminated materials in a sealed, labeled hazardous waste container.

#### 4.3. Empty Containers

- Triple rinse empty containers with a suitable solvent.
- Dispose of the rinsate as hazardous waste.
- Puncture and dispose of the empty container in accordance with institutional and regulatory guidelines.

## Safe Handling Workflow

The following diagram illustrates the key steps and decision points for the safe handling of **tert-butyl N-(benzylsulfamoyl)carbamate**.



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Caption: Workflow for Safe Handling of **tert-butyl N-(benzylsulfamoyl)carbamate**.

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## References

- 1. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling tert-butyl N-(benzylsulfamoyl)carbamate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1287069#personal-protective-equipment-for-handling-tert-butyl-n-benzylsulfamoyl-carbamate]

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